

(-)-Bafilomycin A1: A Comprehensive Technical Guide to a Specific V-ATPase Inhibitor

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Compound of Interest

Compound Name: (-)-Bafilomycin A1

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(-)-Bafilomycin A1 is a macrolide antibiotic isolated from *Streptomyces griseus*.^[1] It is a highly specific, potent, and reversible inhibitor of vacuolar-type H⁺-ATPases (V-ATPases).^{[2][3]} V-ATPases are ATP-dependent proton pumps responsible for acidifying intracellular compartments such as lysosomes, endosomes, and vesicles.^{[4][5]} By inhibiting V-ATPase, Bafilomycin A1 prevents the acidification of these organelles, thereby disrupting a multitude of cellular processes including autophagic flux, endosomal trafficking, protein degradation, and receptor recycling.^[6] This unique mode of action has established Bafilomycin A1 as an indispensable tool in cell biology research and a compound of interest in drug development, particularly in the fields of cancer and neurodegenerative diseases.^{[6][7]}

This technical guide provides an in-depth overview of **(-)-Bafilomycin A1**, including its mechanism of action, quantitative data on its activity, detailed experimental protocols, and a visual representation of the key signaling pathways it modulates.

Chemical and Physical Properties

Property	Value	Reference
Chemical Formula	C35H58O9	[1]
Molecular Weight	622.8 g/mol	[1][8]
CAS Number	88899-55-2	[1]
Appearance	Lyophilized powder	[1]
Solubility	Soluble in DMSO (e.g., at 50 mg/ml)	[1]
Storage	Store lyophilized or in solution at -20°C, desiccated and protected from light.	[1]

Mechanism of Action

(-)-Bafilomycin A1 specifically targets the V-type H⁺-ATPase, a multi-subunit enzyme complex responsible for pumping protons from the cytoplasm into the lumen of various organelles, utilizing the energy from ATP hydrolysis.[4][5][9] The V-ATPase is composed of two main domains: the cytosolic V1 domain, which hydrolyzes ATP, and the transmembrane V0 domain, which forms the proton channel.[5][9]

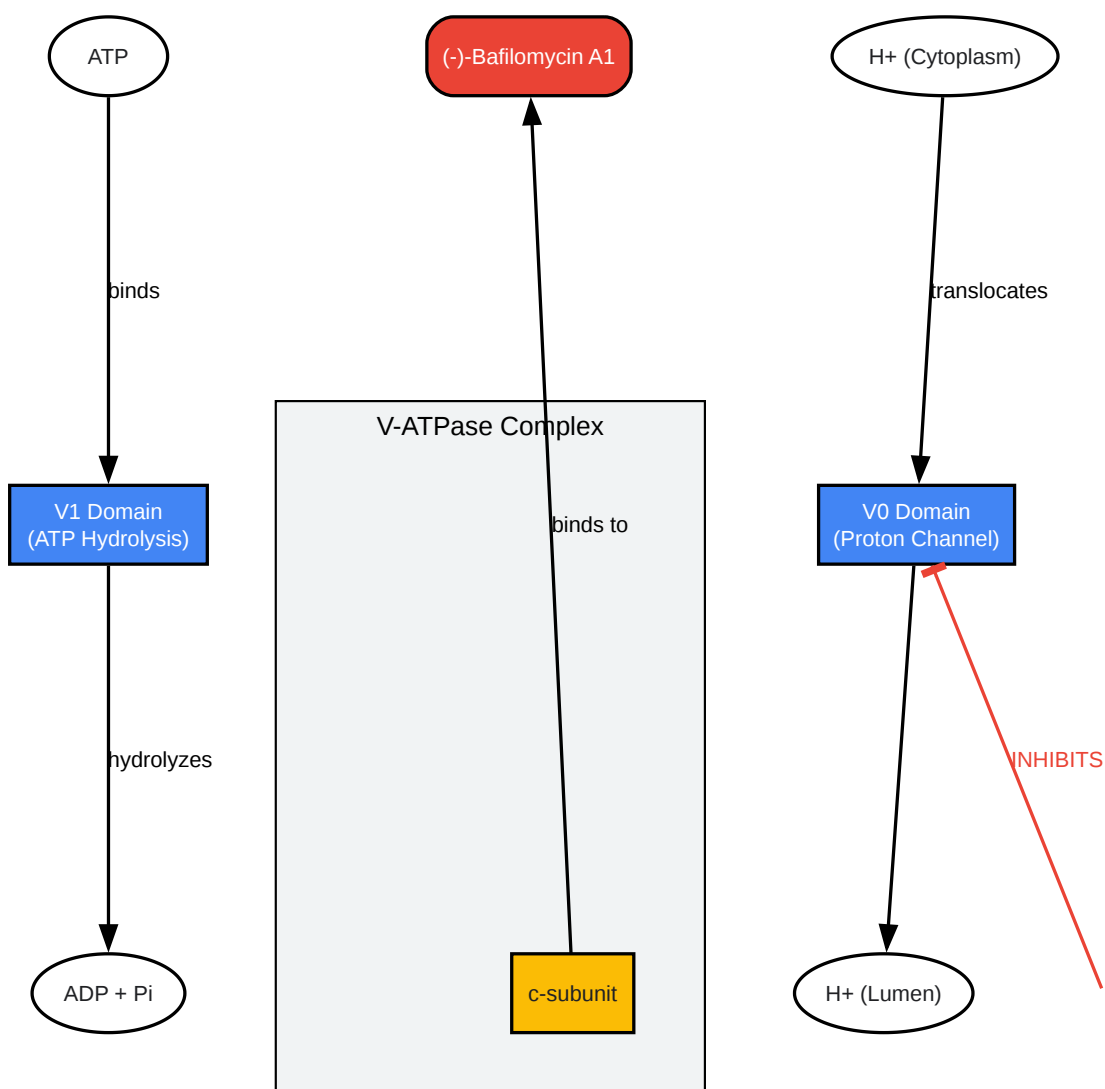
Bafilomycin A1 binds to the c-subunit of the V0 domain, inducing a conformational change that allosterically inhibits the proton translocation activity of the V-ATPase.[3] This inhibition prevents the establishment and maintenance of the acidic intra-organellar pH. A cryo-EM structure has revealed that six Bafilomycin A1 molecules bind to the c-ring, with each molecule engaging two c subunits, thereby disrupting the interaction between the c-ring and subunit a, which is crucial for proton translocation.[10][11]

The resulting increase in the pH of lysosomes and endosomes has profound consequences on cellular function:

- **Inhibition of Autophagy:** Bafilomycin A1 is widely used as a late-stage autophagy inhibitor.[2] It prevents the fusion of autophagosomes with lysosomes and inhibits the degradative capacity of lysosomes by raising their internal pH, thus blocking the final step of the

autophagic pathway known as autophagic flux.[6][12][13] This leads to an accumulation of autophagosomes within the cell.[14]

- **Disruption of Lysosomal Degradation:** The acidic environment of lysosomes is essential for the activity of numerous hydrolytic enzymes. By neutralizing the lysosomal pH, Bafilomycin A1 inactivates these enzymes, leading to the accumulation of undegraded macromolecules. [11]
- **Impairment of Endosomal Trafficking:** The maturation of endosomes and the sorting of internalized receptors and ligands are pH-dependent processes. Bafilomycin A1's disruption of endosomal acidification can alter these pathways.[11]



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Caption: Mechanism of V-ATPase inhibition by **(-)-Bafilomycin A1**.

Quantitative Data

The inhibitory potency of **(-)-Bafilomycin A1** can vary depending on the cell type, tissue source of the V-ATPase, and the specific assay conditions.

Table 1: Inhibitory Concentrations (IC50) of **(-)-Bafilomycin A1**

Target	System/Cell Line	IC50 / Effective Concentration	Reference
V-ATPase	Bovine chromaffin granules	0.6 - 1.5 nM	
V-ATPase	General	4 - 400 nmol/mg protein	[2] [3]
V-ATPase	(unspecified)	0.44 nM	[9]
Acid Influx	(unspecified)	0.4 nM	[9]
Short Circuit Current	Outer mantle epithelium	0.17 µM	[9]
Na+ Uptake	Young tilapia	Ki of 0.16 µM	[9]
Resorptive Activity	Cultured osteoclasts	0.1 - 1 µM (complete inhibition)	[9]
Autophagy Inhibition (late stage)	Various cell types	0.1 - 1 µM	[6]
Cell Growth Inhibition	Pediatric B-ALL cells	1 nM	[5] [6]
Cell Growth Inhibition	Diffuse large B-cell lymphoma	5 nM	[15]

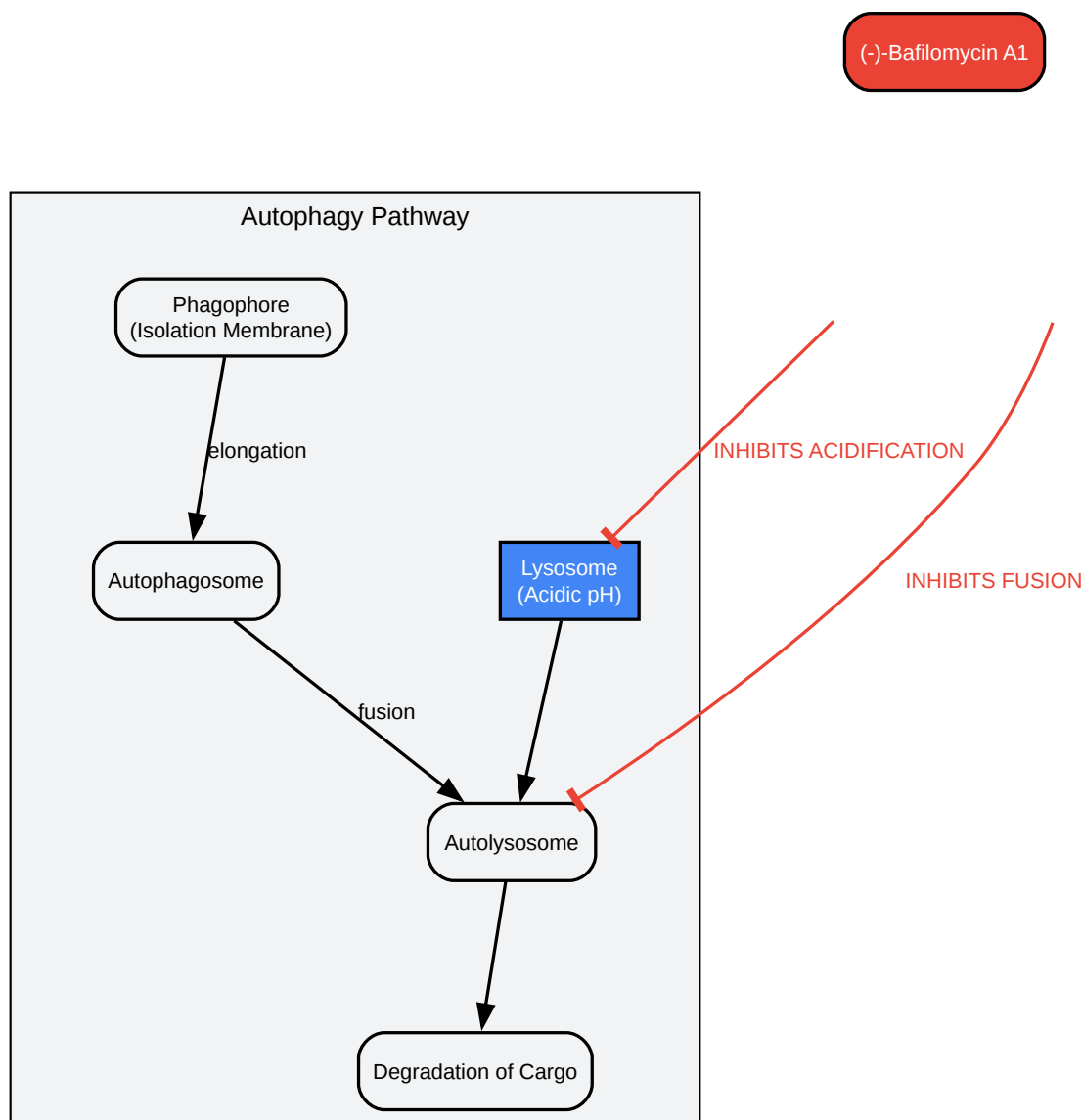
Key Applications and Signaling Pathways

(-)-Bafilomycin A1 is a versatile tool for investigating several fundamental cellular processes.

Autophagy Research

Bafilomycin A1 is a cornerstone in the study of autophagy, a cellular process for the degradation of long-lived proteins and damaged organelles.[\[16\]](#) It is used to measure

"autophagic flux," which is the rate of autophagic degradation. By inhibiting the final degradation step, Bafilomycin A1 causes an accumulation of autophagosomes, which can be quantified to assess the rate of their formation.[16] A common method involves monitoring the levels of microtubule-associated protein 1 light chain 3-II (LC3-II), a protein that is recruited to autophagosome membranes.[16]

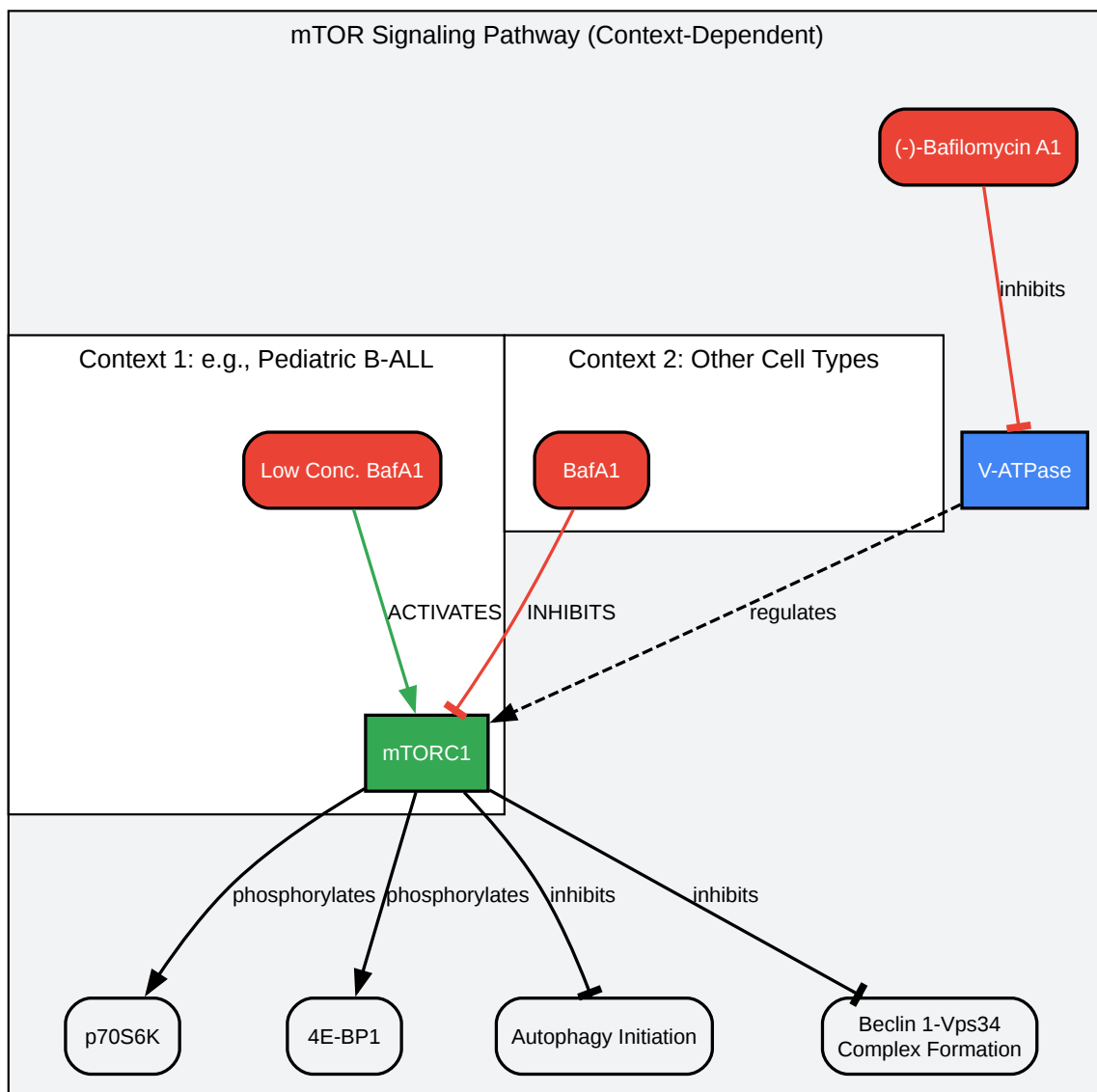


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Caption: Inhibition of autophagic flux by **(-)-Bafilomycin A1**.

mTOR Signaling

The mechanistic target of rapamycin (mTOR) is a key regulator of cell growth, proliferation, and metabolism, and a potent inhibitor of autophagy.[6] The relationship between Bafilomycin A1 and mTOR signaling is complex and appears to be cell-context dependent. In some cancer cells, such as pediatric B-cell acute lymphoblastic leukemia (B-ALL), low concentrations of Bafilomycin A1 have been shown to activate mTOR signaling, leading to the phosphorylation of its downstream effectors p70S6K and 4EBP1.[6] This activation may contribute to the inhibition of autophagy at an early stage.[6] Conversely, in other cell types, V-ATPase inhibition has been linked to the impairment of mTORC1 signaling, as mTORC1 activity is dependent on lysosomal amino acid sensing, a process that can be disrupted by changes in lysosomal function.[17][18]

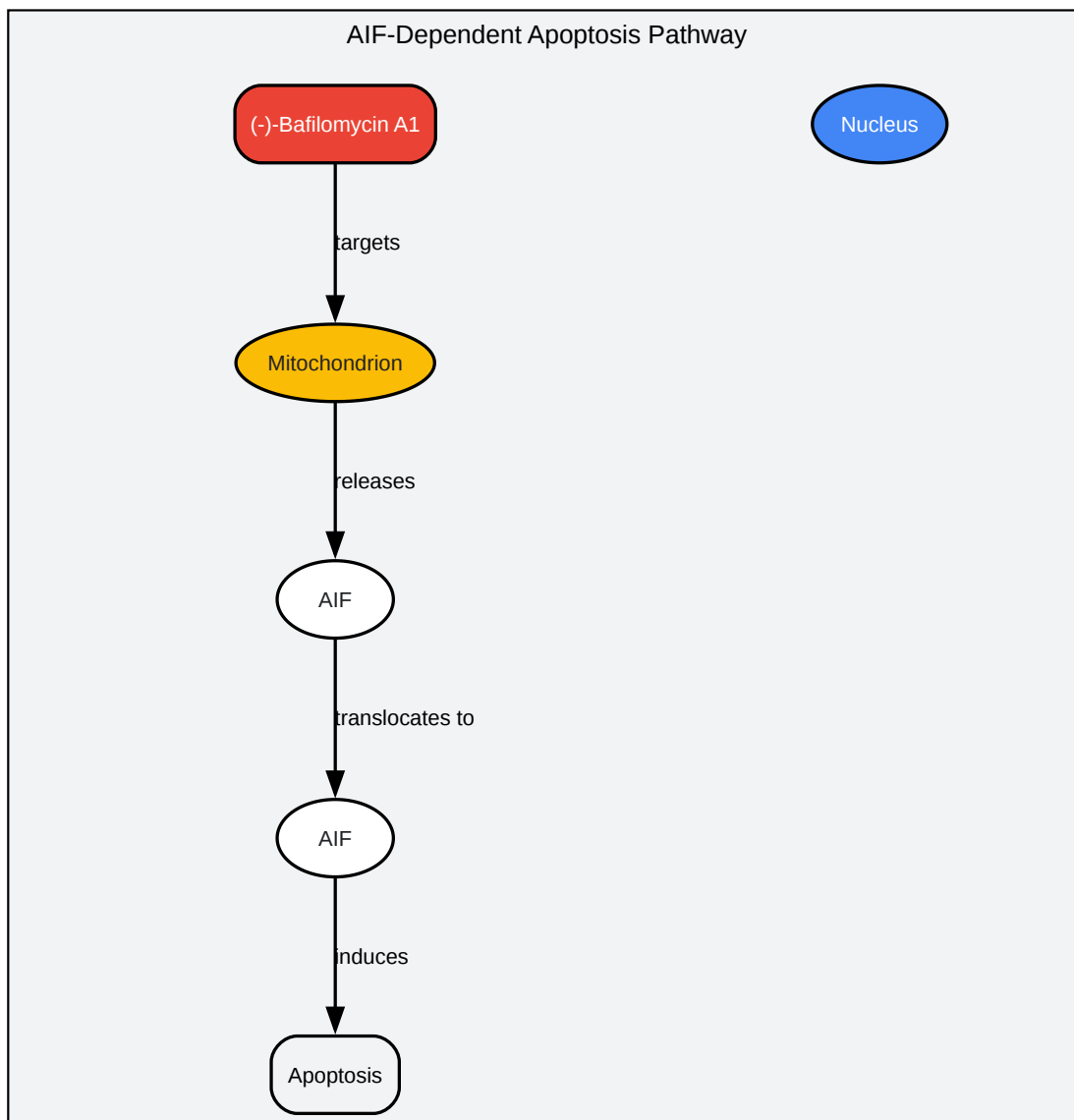


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Caption: Context-dependent effects of **(-)-Bafilomycin A1** on mTOR signaling.

Apoptosis

In addition to its effects on autophagy, Bafilomycin A1 can induce apoptosis, or programmed cell death, in various cancer cell lines.[6][17] The mechanism of apoptosis induction can be caspase-dependent or independent.[6][15] In pediatric B-ALL cells, Bafilomycin A1 triggers a caspase-independent apoptotic pathway involving the translocation of Apoptosis-Inducing Factor (AIF) from the mitochondria to the nucleus.[4][6] Furthermore, Bafilomycin A1 can promote the interaction between Beclin 1 (a key autophagy protein) and Bcl-2 (an anti-apoptotic protein), which can both inhibit autophagy and promote apoptosis.[6]



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Caption: **(-)-Bafilomycin A1**-induced AIF-dependent apoptosis.

Experimental Protocols

V-ATPase Activity Assay

This protocol is adapted from a method for measuring V-ATPase activity by quantifying the liberation of inorganic phosphate (Pi) from ATP.^{[7][9]}

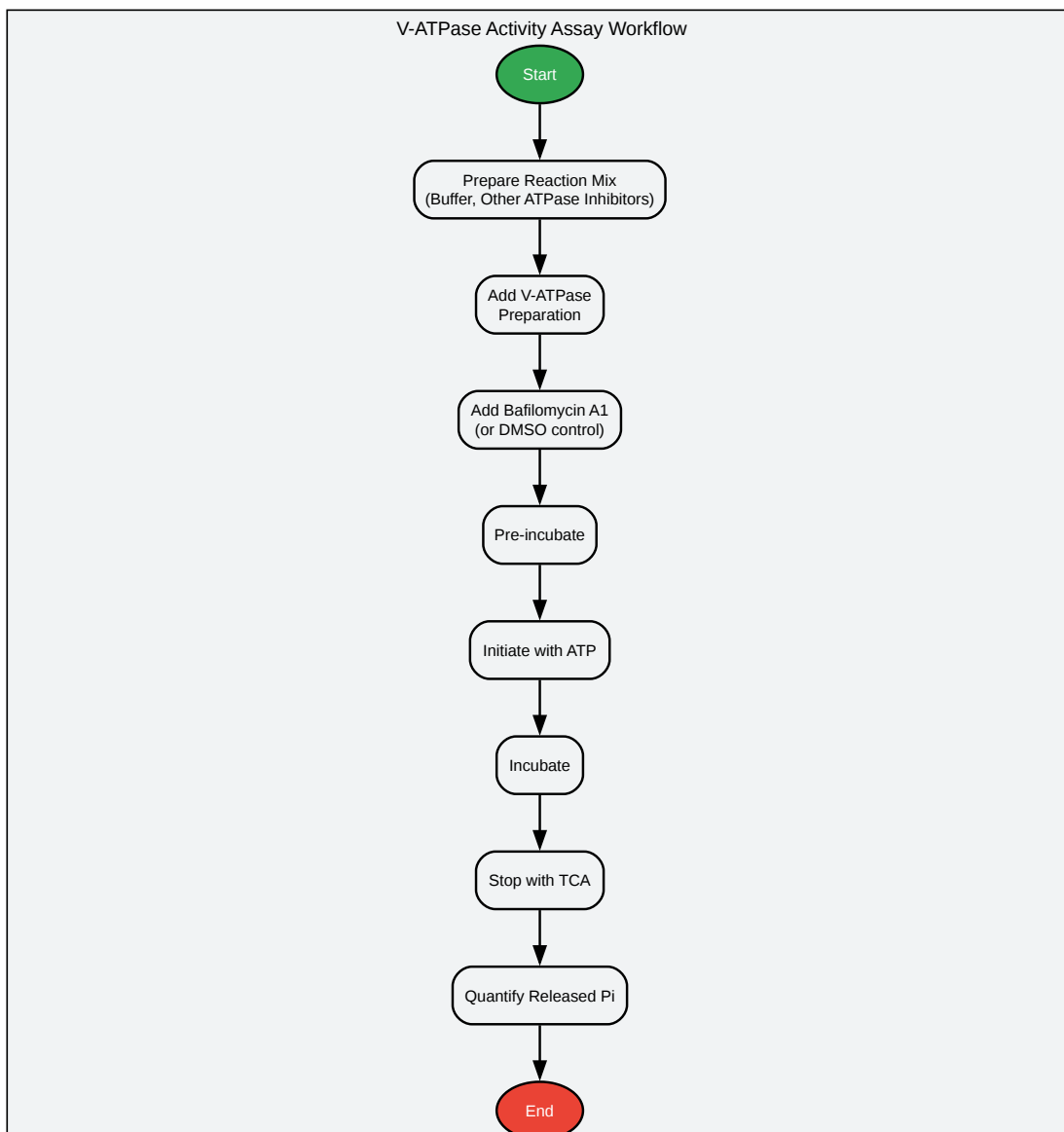
Materials:

- Isolated V-ATPase enzyme preparation
- ATPase assay buffer (50 mM HEPES, pH 7.4, 6 mM MgSO₄, 200 mM Na₂SO₃)
- ATP solution (3 mM)
- **(-)-Bafilomycin A1** stock solution (in DMSO)
- Inhibitors for other ATPases (e.g., 0.5 mM sodium orthovanadate for P-type ATPases, 0.5 mM sodium azide for F-type ATPases)
- Trichloroacetic acid (TCA) solution (3%)
- Reagents for phosphate quantification (e.g., malachite green-based assay)
- Microplate reader

Procedure:

- Prepare the reaction mixture by combining the ATPase assay buffer with inhibitors for P-type and F-type ATPases.
- Add the isolated V-ATPase preparation to the reaction mixture.
- To experimental wells, add desired concentrations of **(-)-Bafilomycin A1**. For control wells, add an equivalent volume of DMSO.
- Pre-incubate the mixture for a defined period (e.g., 10 minutes) at the desired temperature (e.g., 37°C).
- Initiate the reaction by adding the ATP solution.

- Incubate for a specific time (e.g., 30-60 minutes) at the reaction temperature.
- Stop the reaction by adding the TCA solution.
- Centrifuge the samples to pellet any precipitated protein.
- Quantify the amount of released inorganic phosphate in the supernatant using a colorimetric method, such as the malachite green assay.
- Measure the absorbance using a microplate reader.
- Calculate the specific activity of the V-ATPase (e.g., in nmol Pi/min/mg protein) and determine the inhibitory effect of Bafilomycin A1.



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Caption: Workflow for a V-ATPase activity assay.

Autophagic Flux Assay (LC3 Turnover)

This protocol describes a method to measure autophagic flux by monitoring LC3-II levels in the presence and absence of Bafilomycin A1 using Western blotting.[\[16\]](#)[\[19\]](#)

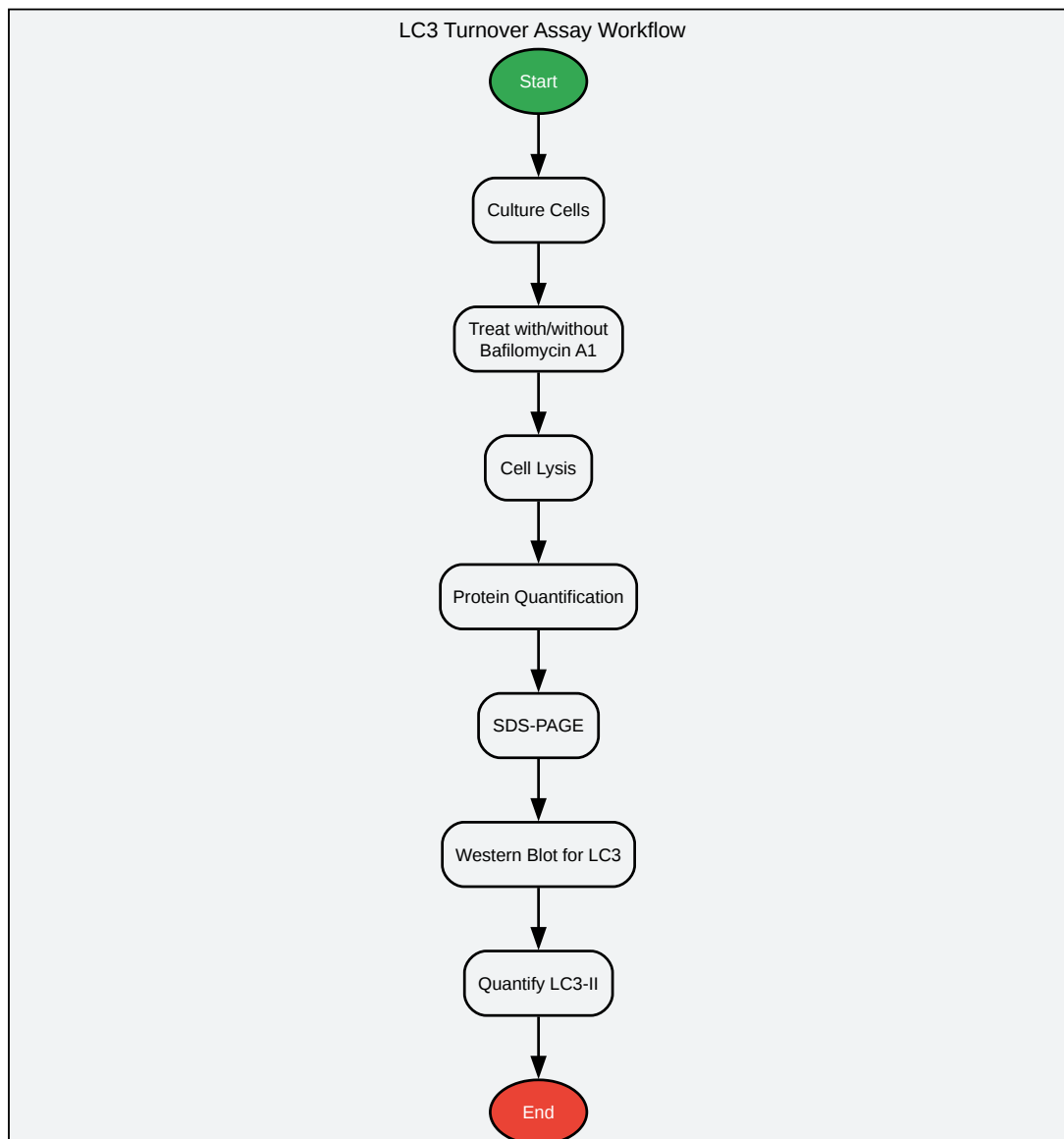
Materials:

- Cultured cells
- Complete cell culture medium
- **(-)-Bafilomycin A1** stock solution (in DMSO)
- Phosphate-buffered saline (PBS)
- Lysis buffer (e.g., RIPA buffer) with protease inhibitors
- Protein quantification assay (e.g., BCA assay)
- SDS-PAGE gels and electrophoresis apparatus
- PVDF membrane and transfer apparatus
- Blocking buffer (e.g., 5% non-fat milk in TBST)
- Primary antibody against LC3
- HRP-conjugated secondary antibody
- Chemiluminescent substrate
- Imaging system

Procedure:

- Plate cells at an appropriate density and allow them to adhere overnight.
- Treat cells with the experimental condition (e.g., starvation medium to induce autophagy) in the presence or absence of Bafilomycin A1 (typically 100-400 nM) for a defined period (e.g., 2-4 hours). Include appropriate vehicle controls.

- Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Determine the protein concentration of the lysates.
- Separate equal amounts of protein by SDS-PAGE.
- Transfer the proteins to a PVDF membrane.
- Block the membrane with blocking buffer for 1 hour at room temperature.
- Incubate the membrane with the primary anti-LC3 antibody overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detect the protein bands using a chemiluminescent substrate and an imaging system.
- Quantify the band intensities for LC3-I and LC3-II. An increase in the LC3-II/LC3-I ratio or LC3-II/loading control ratio in the presence of Bafilomycin A1 compared to its absence indicates autophagic flux.



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Caption: Workflow for an LC3 turnover assay.

Measurement of Lysosomal pH

This protocol outlines a method for measuring lysosomal pH using the ratiometric fluorescent dye LysoSensor™ Yellow/Blue DND-160.[\[20\]](#)[\[21\]](#)[\[22\]](#)

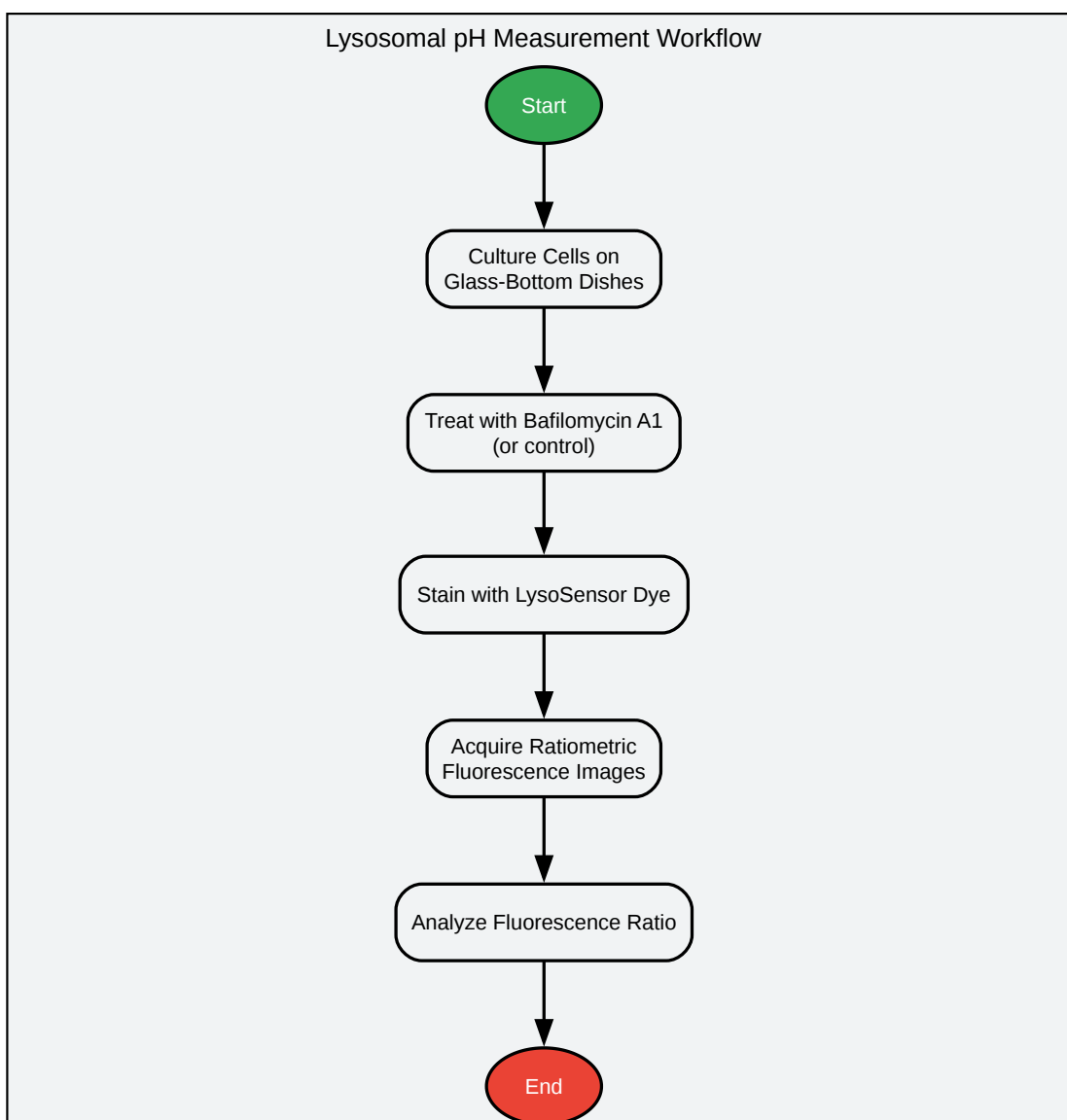
Materials:

- Cultured cells
- Glass-bottom dishes for fluorescence microscopy
- LysoSensor™ Yellow/Blue DND-160 dye
- **(-)-Bafilomycin A1** stock solution (in DMSO)
- Live-cell imaging medium
- Fluorescence microscope with appropriate filter sets for ratiometric imaging

Procedure:

- Plate cells on glass-bottom dishes and allow them to adhere.
- Treat the cells with Bafilomycin A1 or vehicle control for the desired time.
- Incubate the cells with LysoSensor™ dye (typically 1-5 μM) in pre-warmed medium for 5-10 minutes at 37°C.
- Wash the cells with pre-warmed medium to remove excess dye.
- Acquire fluorescence images using two different excitation/emission wavelengths (e.g., for LysoSensor Yellow/Blue, excitation at ~340 nm and ~380 nm, and emission at ~440 nm and ~540 nm).
- Calculate the ratio of the fluorescence intensities from the two emission channels for individual lysosomes or for the whole cell.
- To obtain absolute pH values, a calibration curve can be generated by treating cells with buffers of known pH in the presence of ionophores like nigericin and monensin.

- Compare the fluorescence ratios of control and Bafilomycin A1-treated cells to determine the change in lysosomal pH.



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Caption: Workflow for measuring lysosomal pH.

Conclusion

(-)-Bafilomycin A1 is a powerful and specific inhibitor of V-ATPase that has become an invaluable tool for dissecting a wide range of cellular processes. Its ability to potently block lysosomal acidification allows for the precise investigation of autophagy, endosomal trafficking, and lysosomal degradation. Furthermore, its complex interplay with signaling pathways such as mTOR and apoptosis continues to be an active area of research with potential therapeutic implications. This technical guide provides a solid foundation for researchers, scientists, and drug development professionals to effectively utilize **(-)-Bafilomycin A1** in their studies and to better understand its profound effects on cellular physiology. Careful consideration of the experimental context, including cell type and inhibitor concentration, is crucial for the accurate interpretation of results obtained with this versatile compound.

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